

Technical Support Center: Buturon Phytotoxicity in Sensitive Crops

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Buturon

Cat. No.: B166553

[Get Quote](#)

Welcome to the Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on mitigating the phytotoxic effects of **Buturon** in sensitive crops during experimental procedures. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and visual aids to support your research.

Disclaimer: **Buturon** is an obsolete phenylurea herbicide, and as such, specific quantitative data and detailed experimental protocols are not widely available in recent scientific literature. The information provided herein is based on the established knowledge of phenylurea and photosystem II (PSII) inhibitor herbicides, the class to which **Buturon** belongs. The troubleshooting and experimental guidance are based on general principles for this class of herbicides and should be adapted to your specific experimental conditions.

Troubleshooting Guides

This section provides solutions to common problems encountered during the application of **Buturon** in experimental settings.

Problem	Possible Causes	Recommended Solutions
Unexpectedly high phytotoxicity in a sensitive crop variety.	<ul style="list-style-type: none">- Overestimation of crop tolerance.- Incorrect dosage calculation.- Uneven spray application leading to overdose in certain areas.- Environmental stress factors (e.g., high temperatures, drought) increasing crop sensitivity.[1]	<ul style="list-style-type: none">- Immediately cease Buturon application.- Irrigate the affected area to help dilute and leach the herbicide.[2]- Apply activated charcoal to the soil to adsorb the herbicide.[3]- Conduct preliminary dose-response trials on a small batch of the specific crop variety before large-scale experiments.
Phytotoxicity symptoms (chlorosis, necrosis) appearing on non-target sensitive crops.	<ul style="list-style-type: none">- Herbicide drift during application.- Contaminated spraying equipment.	<ul style="list-style-type: none">- Review application records for wind speed and direction.- Thoroughly clean all spraying equipment according to established protocols before and after use.- In future applications, use spray nozzles that produce larger droplets to minimize drift.
Buturon application shows low efficacy against target weeds and phytotoxicity in the crop.	<ul style="list-style-type: none">- Incorrect timing of application relative to weed and crop growth stage.- Antagonistic tank-mix partners.- Sub-optimal environmental conditions at the time of application.	<ul style="list-style-type: none">- Consult literature for the optimal application timing for Buturon or similar PSII inhibitors on your target weeds and crop.- Review the compatibility of all tank-mix components.- Avoid applying under adverse weather conditions such as high wind or when rain is imminent.
Carryover phytotoxicity in a rotational crop planted in Buturon-treated soil.	<ul style="list-style-type: none">- Slow degradation of Buturon or its persistent metabolites in the soil.[4]- Soil properties (e.g., low organic matter, high	<ul style="list-style-type: none">- Conduct a soil bioassay before planting a sensitive rotational crop.- Incorporate organic matter into the soil to

pH) slowing down herbicide degradation.

enhance microbial degradation of herbicide residues.[3] - If carryover is confirmed, select a tolerant rotational crop.

Frequently Asked Questions (FAQs)

Q1: What is **Buturon** and what is its mode of action?

A1: **Buturon** is a selective, systemic herbicide belonging to the phenylurea chemical class.[4] Its primary mode of action is the inhibition of photosynthesis at Photosystem II (PSII).[4] It binds to the D1 protein in the chloroplast thylakoid membrane, blocking electron transport. This leads to the production of reactive oxygen species that cause lipid peroxidation and cell membrane damage, resulting in chlorosis and necrosis.[5]

Q2: What are the typical symptoms of **Buturon** phytotoxicity in sensitive crops?

A2: As a PSII inhibitor, **Buturon**-induced phytotoxicity symptoms typically appear first on older, lower leaves and progress upwards. Common symptoms include:

- Chlorosis: Yellowing of the leaf tissue, often starting at the margins and progressing between the veins (interveinal chlorosis).[6]
- Necrosis: Browning and death of leaf tissue, usually following chlorosis.[6]
- Stunted growth: Overall reduction in plant height and vigor.

Q3: Which crops are known to be sensitive to **Buturon**?

A3: **Buturon** was historically used on cereals (like wheat and barley), maize, berry fruits, and vines.[4] However, crop tolerance can vary significantly between species and even cultivars. It is crucial to determine the sensitivity of the specific crop and cultivar you are working with through preliminary testing.

Q4: How can I reduce **Buturon** phytotoxicity without compromising weed control?

A4: Several strategies can be employed:

- Use of Safeners: Safeners are chemical agents that can be applied to protect crops from herbicide injury.[2][7] They work by enhancing the crop's natural detoxification pathways.[2][7]
- Optimized Application: Ensure precise and uniform application at the recommended rates. Avoid overlapping sprays.
- Adjuvants: While some adjuvants can increase herbicide uptake and efficacy, they can also increase the risk of phytotoxicity.[8] Select adjuvants carefully and test them on a small scale first.
- Cultural Practices: Maintain optimal growing conditions for the crop, as healthy plants are generally more tolerant to herbicide stress.[3]

Q5: What are the plant's natural defense mechanisms against herbicides like **Buturon**?

A5: Plants metabolize herbicides through a three-phase detoxification process:

- Phase I: Modification of the herbicide molecule, often through oxidation by cytochrome P450 monooxygenases.
- Phase II: Conjugation of the modified herbicide with molecules like glutathione or glucose, catalyzed by enzymes such as glutathione S-transferases (GSTs). This increases water solubility and reduces toxicity.
- Phase III: Sequestration of the conjugated herbicide into the vacuole or cell wall.

Experimental Protocols

Protocol 1: Pot Experiment to Determine the Dose-Response of a Sensitive Crop to Buturon

Objective: To determine the concentration of **Buturon** that causes a 50% reduction in plant growth (GR_{50}) for a specific crop cultivar.

Materials:

- Seeds of the sensitive crop.

- Pots (e.g., 15 cm diameter) filled with a standardized soil mix.
- Technical grade **Buturon**.
- Appropriate solvent for **Buturon**.
- Spraying equipment calibrated for small-scale applications.
- Growth chamber or greenhouse with controlled environmental conditions.

Methodology:

- Planting: Sow a predetermined number of seeds (e.g., 5) in each pot. After emergence, thin the seedlings to a uniform number (e.g., 2-3) per pot.
- Herbicide Preparation: Prepare a stock solution of **Buturon** in a suitable solvent. Create a series of dilutions to achieve a range of application rates (e.g., 0, 0.25x, 0.5x, 1x, 2x, 4x of the historical recommended field rate).
- Application: Apply the different **Buturon** concentrations to the pots when the seedlings have reached a specific growth stage (e.g., 2-4 true leaves). Ensure even coverage. Include a control group treated only with the solvent.
- Incubation: Place the pots in a growth chamber or greenhouse with controlled temperature, light, and humidity.
- Data Collection:
 - Visually assess phytotoxicity symptoms (e.g., chlorosis, necrosis) at regular intervals (e.g., 3, 7, 14, and 21 days after treatment) using a rating scale (e.g., 0 = no injury, 100 = complete death).
 - At the end of the experiment (e.g., 21 days), harvest the above-ground biomass.
 - Measure the fresh weight of the biomass.
 - Dry the biomass in an oven at 70°C for 48 hours and measure the dry weight.

- Data Analysis:
 - Calculate the percent reduction in biomass compared to the control for each **Buturon** concentration.
 - Use a suitable statistical software to perform a regression analysis and calculate the GR₅₀ value.

Protocol 2: Soil Bioassay for Detecting Buturon Residues

Objective: To determine if **Buturon** residues in the soil are at a level that could cause phytotoxicity to a sensitive rotational crop.

Materials:

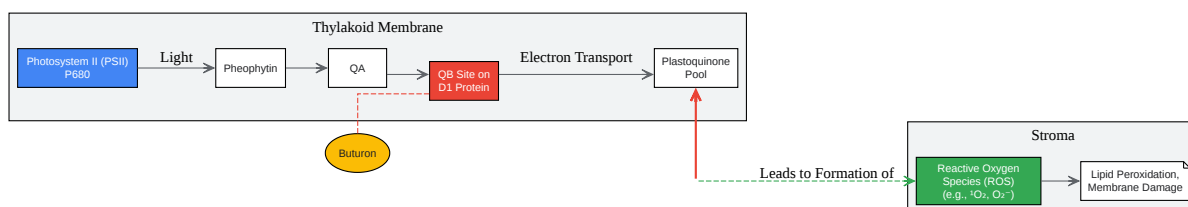
- Soil samples from the experimental field.
- Seeds of a highly sensitive indicator plant (e.g., oat, lettuce).
- Pots or trays.
- Activated charcoal.
- Control soil known to be free of herbicide residues.

Methodology:

- Soil Collection: Collect representative soil samples from the field in question. It is advisable to sample from different areas, including those where herbicide carryover is more likely (e.g., headlands, areas with soil type variations).
- Pot Preparation:
 - Fill one set of pots with the field soil.
 - Fill a second set of pots with the control soil.

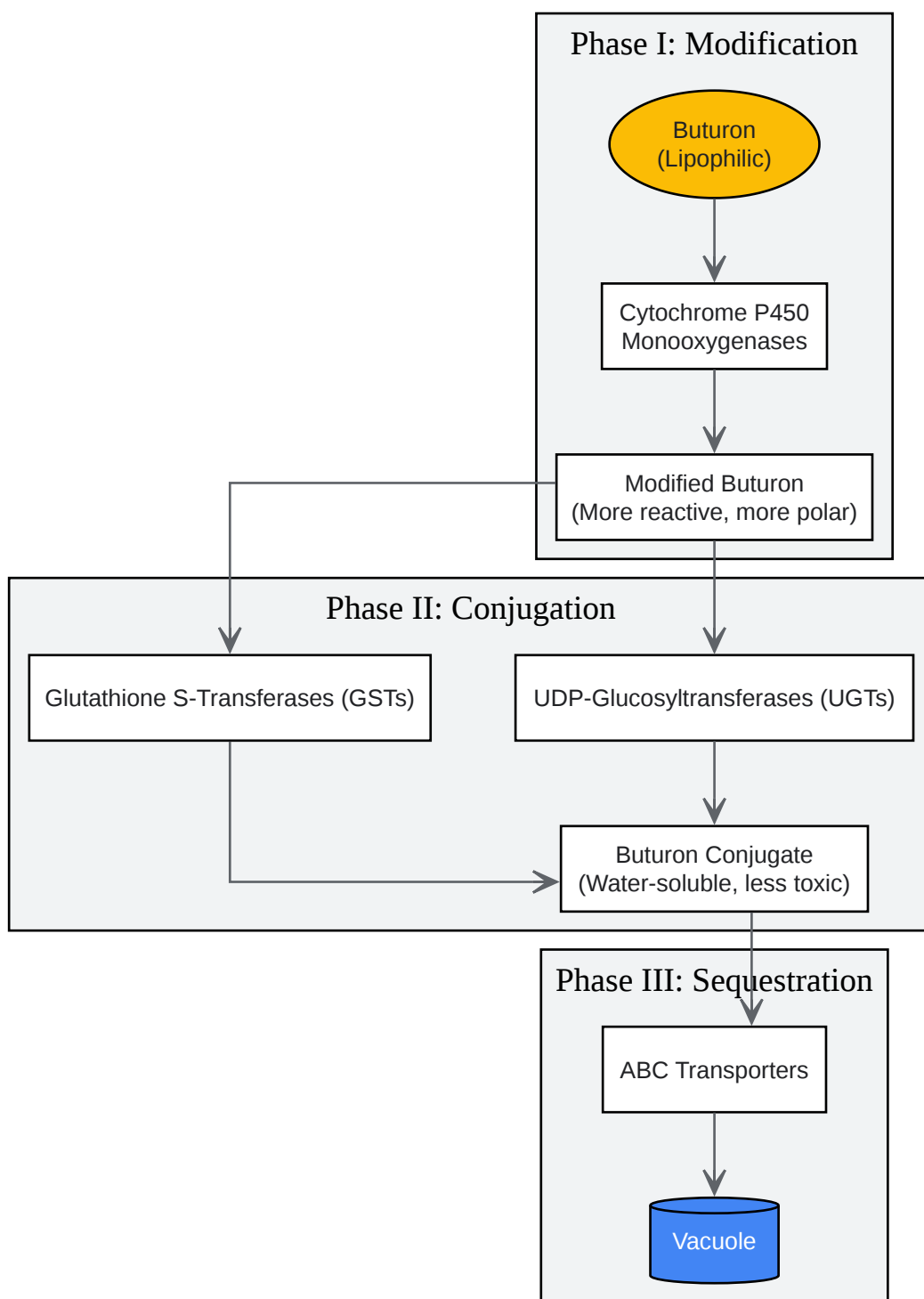
- For a positive control, you can treat some of the control soil with a known low concentration of **Buturon**.
- To confirm that any observed phytotoxicity is due to the herbicide, a subset of the field soil can be mixed with activated charcoal to adsorb the herbicide residues.
- Planting: Sow the indicator plant seeds in all pots.
- Incubation: Place the pots in a location with adequate light and temperature for the indicator plant to grow.
- Observation: Observe the germination and growth of the indicator plants for 2-3 weeks. Look for symptoms of phytotoxicity such as stunting, chlorosis, and necrosis in the plants grown in the field soil compared to the control soil.
- Interpretation: If the plants in the field soil show phytotoxicity symptoms while those in the control soil and the charcoal-treated soil grow normally, it is indicative of the presence of phytotoxic levels of **Buturon** residues in the field soil.

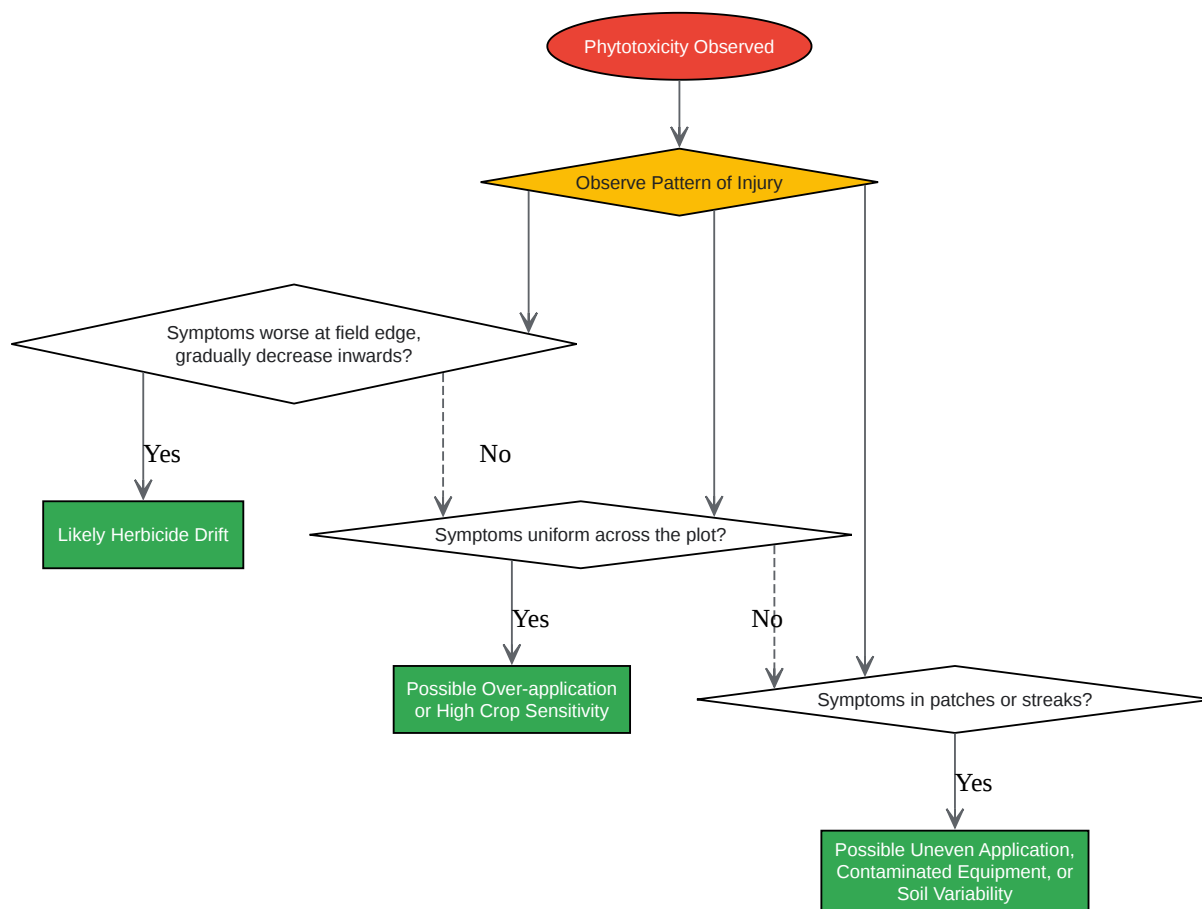
Visualizations



[Click to download full resolution via product page](#)

Caption: **Buturon**'s mode of action as a Photosystem II inhibitor.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bcppesticidecompendium.org [bcppesticidecompendium.org]
- 2. bcppesticidecompendium.org [bcppesticidecompendium.org]
- 3. The Chemically Inducible Plant Cytochrome P450 CYP76B1 Actively Metabolizes Phenylureas and Other Xenobiotics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 4. Buturon - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org/wiki/Buturon)]
- 5. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 6. Buturon (Ref: H 95 (BASF)) [sitem.herts.ac.uk]
- 7. Characterization of Cytochrome P450s with Key Roles in Determining Herbicide Selectivity in Maize - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 8. [ijpras.com](https://www.ijpras.com) [[ijpras.com](https://www.ijpras.com)]
- To cite this document: BenchChem. [Technical Support Center: Buturon Phytotoxicity in Sensitive Crops]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166553#strategies-to-reduce-buturon-phytotoxicity-in-sensitive-crops>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

